

Unveiling N,N-bis[2-(octylamino)ethyl]glycine: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *n,n-bis[2-(octylamino)ethyl]glycine*

Cat. No.: B096743

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 17670-95-0 Synonyms: Obanol Meiji, TG 580

This technical guide provides a consolidated overview of the publicly available information on **N,N-bis[2-(octylamino)ethyl]glycine**, a chemical compound with potential applications in the antimicrobial field. While in-depth experimental data and detailed mechanistic studies are not widely published, this document summarizes the existing knowledge to support further research and development efforts.

Chemical and Physical Properties

N,N-bis[2-(octylamino)ethyl]glycine is a tertiary amine with a glycine backbone and two octylaminoethyl side chains. Its amphiphilic nature, combining a hydrophilic amino acid core with lipophilic octyl chains, suggests potential surfactant-like properties that could contribute to its biological activity.

Table 1: Physicochemical Properties of **N,N-bis[2-(octylamino)ethyl]glycine**

Property	Value	Source
Molecular Formula	C22H47N3O2	N/A
Molecular Weight	385.63 g/mol	N/A
Appearance	Off-white solid	[1]
Boiling Point	509.3 °C at 760 mmHg	[2]
Flash Point	261.8 °C	[2]
Density	0.937 g/cm ³	[2]

Known Applications and Biological Activity

The primary application cited for **N,N-bis[2-(octylamino)ethyl]glycine** is as an antimicrobial agent.[3][4][5] However, specific details regarding its spectrum of activity, potency (e.g., minimum inhibitory concentrations), and mechanism of action are not extensively documented in publicly accessible scientific literature.

Synthesis

While detailed, step-by-step synthesis protocols are not available, the synthesis of **N,N-bis[2-(octylamino)ethyl]glycine** can be conceptually understood through standard organic chemistry reactions. The logical workflow for its synthesis would likely involve the reaction of a glycine derivative with a protected aminoethyl intermediate, followed by alkylation with an octyl halide and subsequent deprotection steps.

Conceptual Synthesis Workflow

Caption: Conceptual workflow for the synthesis of **N,N-bis[2-(octylamino)ethyl]glycine**.

Gaps in Current Knowledge and Future Research Directions

A comprehensive review of the available literature reveals significant gaps in the understanding of **N,N-bis[2-(octylamino)ethyl]glycine**. For researchers and drug development professionals, these gaps represent opportunities for novel investigations.

Key areas for future research include:

- **Quantitative Antimicrobial Studies:** Determination of the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) against a broad panel of clinically relevant bacteria and fungi.
- **Mechanism of Action Studies:** Elucidation of the molecular mechanism by which this compound exerts its antimicrobial effects. This could involve studies on cell membrane integrity, inhibition of essential enzymes, or other cellular targets.
- **Toxicology and Safety Profile:** In-depth in vitro and in vivo toxicological studies are necessary to assess its safety for potential therapeutic applications.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of analogs to understand the relationship between the chemical structure and antimicrobial activity, potentially leading to the development of more potent and selective compounds.

Conclusion

N,N-bis[2-(octylamino)ethyl]glycine is a chemical entity with attributed antimicrobial properties. However, the lack of detailed, publicly available experimental data, including protocols, quantitative efficacy, and mechanistic insights, currently limits its potential for advanced drug development. The information presented in this guide is intended to serve as a foundational resource to stimulate and guide future research into this promising molecule. Further empirical studies are essential to fully characterize its biological activity and to determine its viability as a therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glycine, N-octyl-, ethyl ester | C₁₂H₂₅NO₂ | CID 588314 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. Innovation | Meiji Group [meiji.com]
- 4. meiji.com [meiji.com]
- 5. Glycine, N-[2-[bis(2-ethoxy-2-oxoethyl)amino]ethyl]-N-(carboxymethyl)-, ethyl ester | C16H28N2O8 | CID 608724 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling N,N-bis[2-(octylamino)ethyl]glycine: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096743#n-n-bis-2-octylamino-ethyl-glycine-cas-number-17670-95-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com